

(4-(2-Cyanoethyl)phenyl)boronic acid molecular weight

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Compound of Interest

Compound Name: (4-(2-Cyanoethyl)phenyl)boronic acid

Cat. No.: B1463602

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An In-Depth Technical Guide to **(4-(2-Cyanoethyl)phenyl)boronic Acid**: Properties, Synthesis, and Applications in Modern Drug Discovery

Abstract

(4-(2-Cyanoethyl)phenyl)boronic acid has emerged as a pivotal building block in contemporary organic synthesis and medicinal chemistry. Its unique bifunctional nature, combining a reactive boronic acid moiety with a versatile cyanoethyl group, makes it an invaluable tool for the construction of complex molecular architectures. This guide provides a comprehensive technical overview of its physicochemical properties, plausible synthetic routes, and critical applications, with a particular focus on its role in drug development. We delve into its utility in Suzuki-Miyaura cross-coupling reactions, its function as a precursor for further chemical modification, and its emerging significance in the synthesis of targeted protein degraders. Detailed experimental protocols, analytical methodologies, and safety considerations are presented to equip researchers, scientists, and drug development professionals with the practical knowledge required to effectively utilize this versatile reagent.

Core Physicochemical Properties

(4-(2-Cyanoethyl)phenyl)boronic acid is a stable, solid compound at room temperature. Its fundamental properties are crucial for its handling, reaction setup, and purification. The key data are summarized below.

Property	Value	Source(s)
Molecular Weight	174.99 g/mol	[1][2][3]
Molecular Formula	C ₉ H ₁₀ BNO ₂	[1][2][4]
CAS Number	905971-98-4	[2][4]
Predicted Boiling Point	412.1 ± 47.0 °C	[2]
Predicted Density	1.16 ± 0.1 g/cm ³	[2]
Storage Conditions	Inert atmosphere, 2-8°C or -20°C	[1][3]

Chemical Structure:

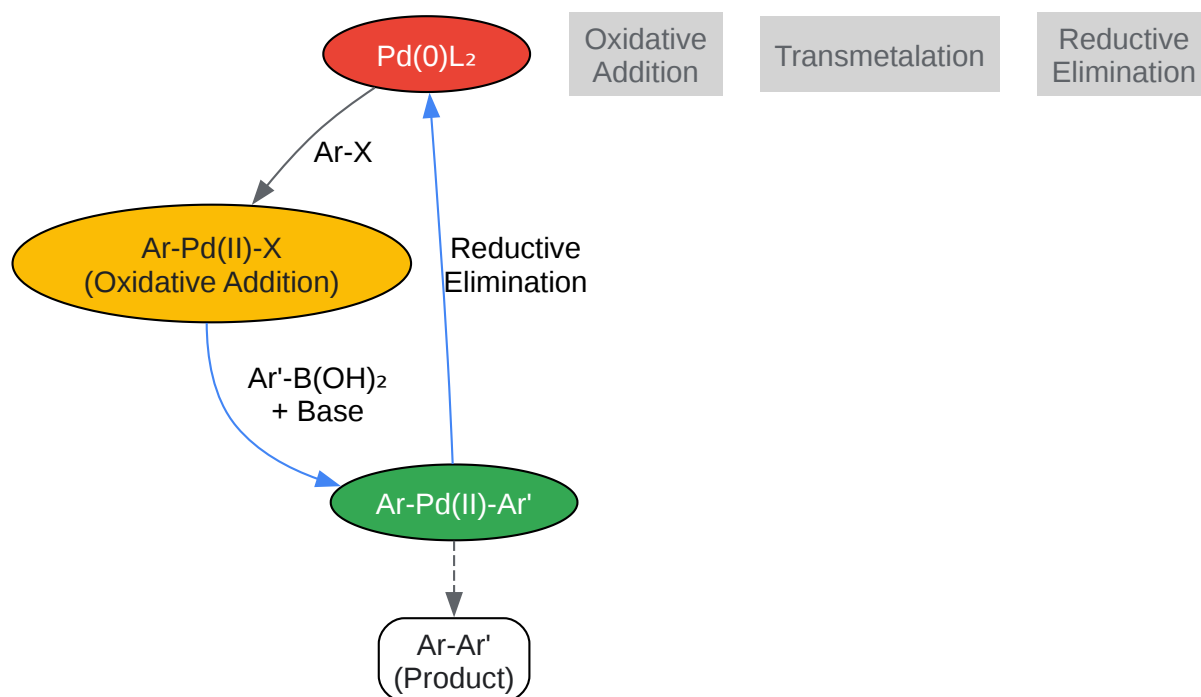
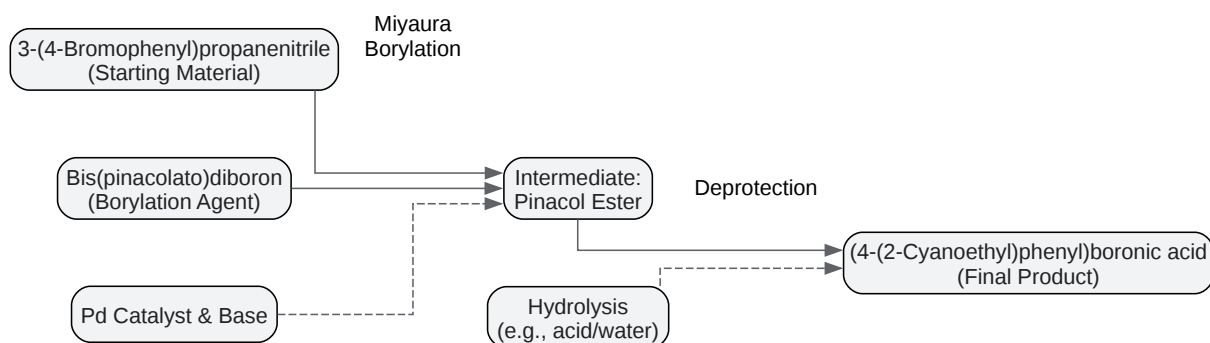
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Figure 1. Chemical structure of **(4-(2-Cyanoethyl)phenyl)boronic acid**.

Synthesis and Purification

While numerous proprietary methods exist, a general and plausible synthetic route to **(4-(2-Cyanoethyl)phenyl)boronic acid** can be conceptualized based on established organoboron chemistry.[5] A common strategy involves the palladium-catalyzed Miyaura borylation of a corresponding aryl halide.



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